

Application Notes and Protocols for AS2863619 in In Vivo Mouse Studies

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Compound of Interest

Compound Name: AS2863619 free base

Cat. No.: B2896920

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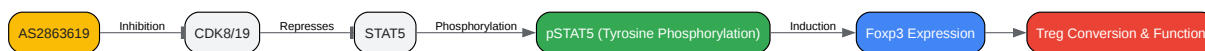
For Researchers, Scientists, and Drug Development Professionals

Abstract

AS2863619 is a potent and orally active dual inhibitor of cyclin-dependent kinase 8 (CDK8) and CDK19.^{[1][2][3]} Its primary mechanism of action involves the induction of the transcription factor Foxp3 in conventional T cells (Tconvs), leading to their conversion into regulatory T cells (Tregs).^{[1][2]} This process is mediated through the enhancement of STAT5 activation. These induced Tregs have demonstrated suppressive functions in various immunological disease models, highlighting the therapeutic potential of AS2863619. This document provides detailed application notes and protocols for the recommended dosage and administration of AS2863619 in in vivo mouse studies, focusing on the contact hypersensitivity model.

Mechanism of Action: CDK8/19 Inhibition and Foxp3 Induction

AS2863619 selectively inhibits CDK8 and CDK19 with high potency. This inhibition leads to an increase in the tyrosine phosphorylation of STAT5, a key signaling molecule in T cells. Activated STAT5 then promotes the expression of Foxp3, the master regulator of Treg development and function. Consequently, AS2863619 facilitates the conversion of antigen-specific effector/memory T cells into Foxp3+ Tregs.



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Caption: Signaling pathway of AS2863619.

Recommended In Vivo Dosage and Administration

The recommended dosage of AS2863619 for in vivo mouse studies is 30 mg/kg, administered orally. This dosage has been shown to achieve a serum concentration sufficient to induce Foxp3 in vivo without discernible toxicity.

Quantitative Data Summary

Parameter	Value	Species	Administration Route	Reference
Effective Dosage	30 mg/kg	Mouse	Oral	
IC50 (CDK8)	0.61 nM	-	In vitro	
IC50 (CDK19)	4.28 nM	-	In vitro	

Experimental Protocols

Preparation of AS2863619 for Oral Administration

Materials:

- AS2863619 powder
- Vehicle (e.g., 0.5% (w/v) methylcellulose in sterile water or a solution of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

- Oral gavage needles (20-22 gauge, straight or curved)
- Syringes (1 ml)

Protocol:

- Calculate the required amount of AS2863619 based on the body weight of the mice and the 30 mg/kg dosage. For a 25g mouse, this would be 0.75 mg.
- Weigh the calculated amount of AS2863619 powder and place it in a sterile microcentrifuge tube.
- Add the appropriate volume of the chosen vehicle to the tube. The final volume for oral gavage is typically 100-200 μ l per mouse.
- Vortex the mixture vigorously for several minutes to suspend the compound. If the compound is difficult to dissolve, brief sonication may be applied.
- Ensure a homogenous suspension is achieved before each administration.

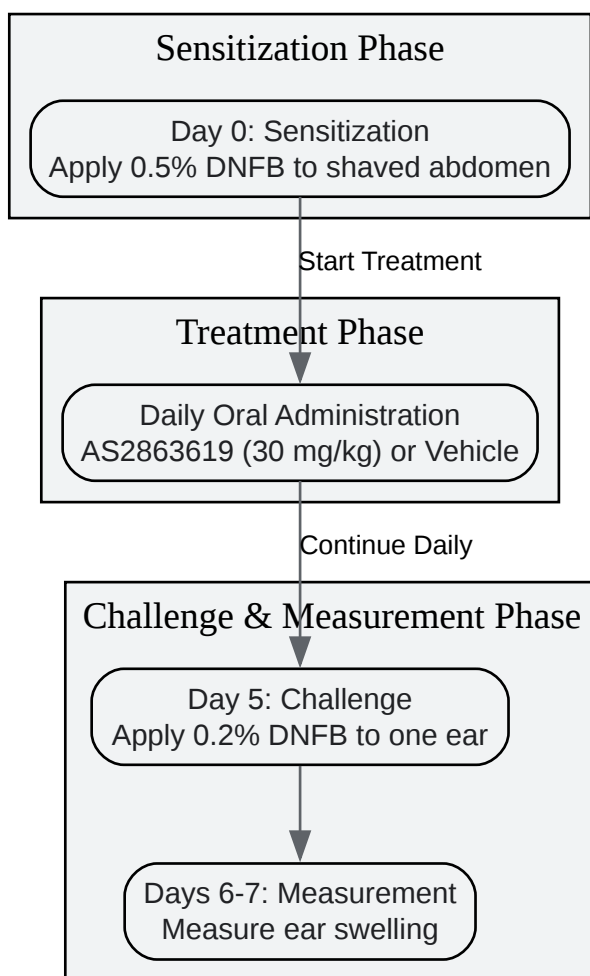
DNFB-Induced Contact Hypersensitivity Model

This model is used to assess the ability of AS2863619 to suppress T-cell-mediated skin inflammation.

Materials:

- AS2863619 oral formulation (prepared as described above)
- 2,4-Dinitrofluorobenzene (DNFB)
- Acetone
- Olive oil
- Micropipettes
- Calipers for measuring ear thickness

Experimental Workflow:



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Caption: Workflow for the DNFB-induced contact hypersensitivity model.

Protocol:

- Sensitization (Day 0):
 - Anesthetize the mice and shave a small area of their abdomen.
 - Prepare a 0.5% (w/v) solution of DNFB in a 4:1 mixture of acetone and olive oil.
 - Apply 25 μ l of the 0.5% DNFB solution to the shaved abdominal skin.

- Treatment (Daily, starting from Day 0 or Day 1 for a prophylactic regimen):
 - Administer AS2863619 (30 mg/kg) or vehicle orally to the mice daily. In some studies, treatment is administered for 2 weeks following sensitization.
- Challenge (Day 5):
 - Prepare a 0.2% (w/v) solution of DNFB in a 4:1 mixture of acetone and olive oil.
 - Measure the baseline thickness of both ears of each mouse using calipers.
 - Apply 20 µl of the 0.2% DNFB solution to the dorsal and ventral surfaces of one ear. The other ear can serve as an untreated control.
- Measurement (24-48 hours post-challenge):
 - At 24 and 48 hours after the challenge, measure the thickness of both ears.
 - The degree of ear swelling is calculated as the difference between the thickness of the DNFB-challenged ear and the baseline measurement or the thickness of the untreated ear.

Expected Outcomes:

Mice treated with AS2863619 are expected to show a significant reduction in ear swelling compared to vehicle-treated mice. This is attributed to the suppression of the inflammatory response by the induced Treg population. Histological analysis of the ear tissue can further reveal reduced infiltration of inflammatory cells in the AS2863619-treated group.

In Vivo Treg Suppression Assay

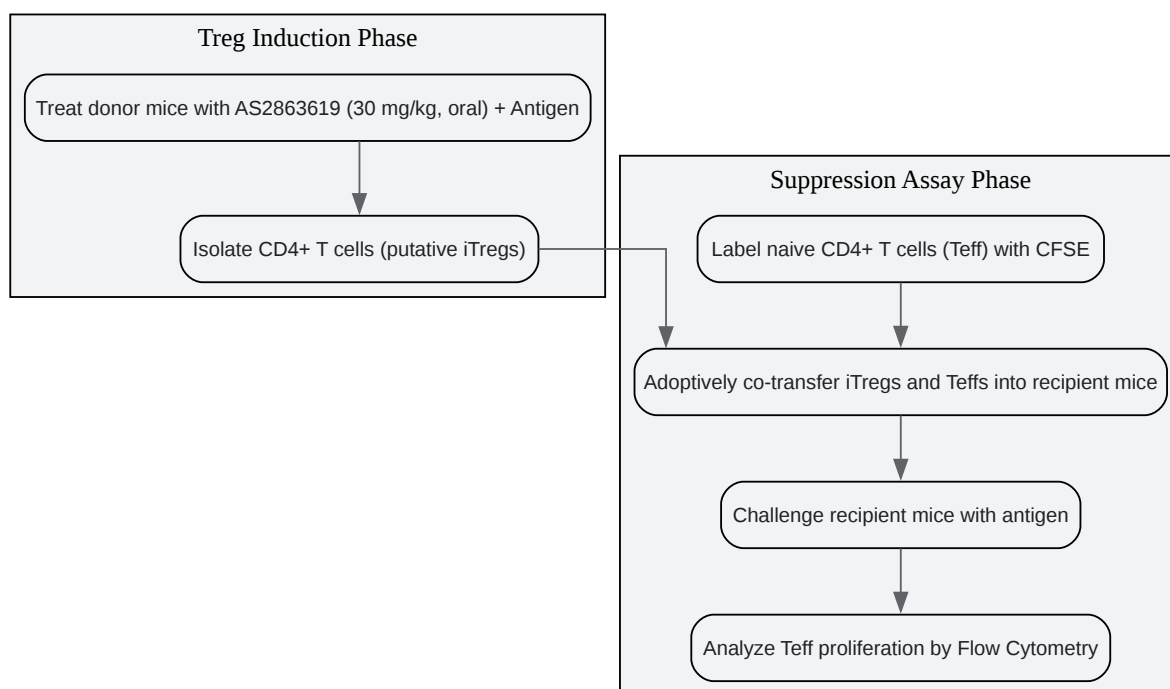
This assay directly assesses the suppressive function of Tregs generated in vivo following AS2863619 treatment.

Materials:

- AS2863619 oral formulation

- Antigen-specific CD4⁺ T cells (e.g., from OT-II mice)
- Carboxyfluorescein succinimidyl ester (CFSE) for cell labeling
- Antigen (e.g., OVA peptide for OT-II cells)
- Adoptive transfer recipient mice (e.g., Rag1^{-/-})
- Flow cytometer

Experimental Workflow:



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Caption: Workflow for an in vivo Treg suppression assay.

Protocol:

- In Vivo Treg Induction:
 - Treat donor mice with AS2863619 (30 mg/kg, orally) and the relevant antigen to induce antigen-specific Tregs.
 - After a specified period (e.g., 5-7 days), isolate CD4⁺ T cells from the spleen and lymph nodes of these donor mice. These will be the putative induced Treg population.
- Preparation of Effector T cells (Teff):
 - Isolate naive CD4⁺ T cells from a separate cohort of mice (e.g., untreated OT-II mice).
 - Label these cells with CFSE according to the manufacturer's protocol. CFSE is a fluorescent dye that is diluted with each cell division, allowing for the tracking of proliferation.
- Adoptive Transfer:
 - Co-transfer a defined number of the induced Tregs and CFSE-labeled Teff cells into recipient mice (e.g., immunodeficient Rag1^{-/-} mice). A typical ratio would be 1:4 (Treg:Teff).
 - A control group should receive only CFSE-labeled Teff cells.
- Antigen Challenge:
 - Immunize the recipient mice with the specific antigen (e.g., OVA peptide in adjuvant) to stimulate the proliferation of the Teff cells.
- Analysis:
 - After 3-5 days, harvest splenocytes and lymph node cells from the recipient mice.
 - Analyze the proliferation of the CFSE-labeled Teff cells using a flow cytometer. Proliferation is measured by the dilution of the CFSE signal.

Expected Outcomes:

In mice that received the AS2863619-induced Tregs, the proliferation of the CFSE-labeled Teff cells should be significantly lower compared to the control group that did not receive Tregs. This indicates that the AS2863619-induced Tregs are functionally suppressive in vivo.

Conclusion

AS2863619 is a promising immunomodulatory compound that effectively induces the generation of functional regulatory T cells in vivo. The recommended oral dosage of 30 mg/kg in mice has been shown to be well-tolerated and effective in preclinical models of immunological diseases. The detailed protocols provided here for oral administration, the contact hypersensitivity model, and the in vivo Treg suppression assay should serve as a valuable resource for researchers investigating the therapeutic potential of this novel CDK8/19 inhibitor.

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